

Application Notes and Protocols for Pentadecan-8-ol in Pharmaceutical Formulations

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Compound of Interest

Compound Name: *Pentadecan-8-ol*

Cat. No.: *B157577*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the potential use of **Pentadecan-8-ol** as a pharmaceutical excipient, primarily focusing on its role as a penetration enhancer in topical and transdermal drug delivery systems. The information is based on the general properties of long-chain fatty alcohols and available data on related compounds, as specific quantitative data for **Pentadecan-8-ol** is limited in publicly accessible literature.

Introduction to Pentadecan-8-ol in Pharmaceutical Formulations

Pentadecan-8-ol is a 15-carbon secondary fatty alcohol. Its amphiphilic nature, possessing both a lipophilic alkyl chain and a hydrophilic hydroxyl group, suggests its potential to interact with biological membranes, particularly the stratum corneum of the skin.^{[1][2]} This interaction can lead to a temporary and reversible disruption of the highly organized lipid structure of the stratum corneum, thereby enhancing the penetration of co-administered active pharmaceutical ingredients (APIs).^{[1][2]}

Potential Applications:

- Penetration Enhancer: To increase the permeation of APIs through the skin in topical and transdermal formulations.^{[2][3]}
- Emollient and Skin Conditioning Agent: In cosmetic and dermatological products.

- Component of Nanoformulations: As a lipid component in the formulation of solid lipid nanoparticles (SLNs) and nanoemulsions for controlled drug release.[4][5]
- Antimicrobial Agent: Due to the known antimicrobial properties of fatty alcohols, it may contribute to the preservation of formulations.

Physicochemical Properties

A summary of the known physicochemical properties of **Pentadecan-8-ol** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C15H32O	[6]
Molecular Weight	228.41 g/mol	[6]
Appearance	Not specified, likely a waxy solid at room temperature	
LogP (octanol-water partition coefficient)	~5.8 (estimated)	
Solubility	Expected to be soluble in organic solvents like ethanol and propylene glycol. Very slightly soluble in water.	[7]

Mechanism of Action as a Penetration Enhancer

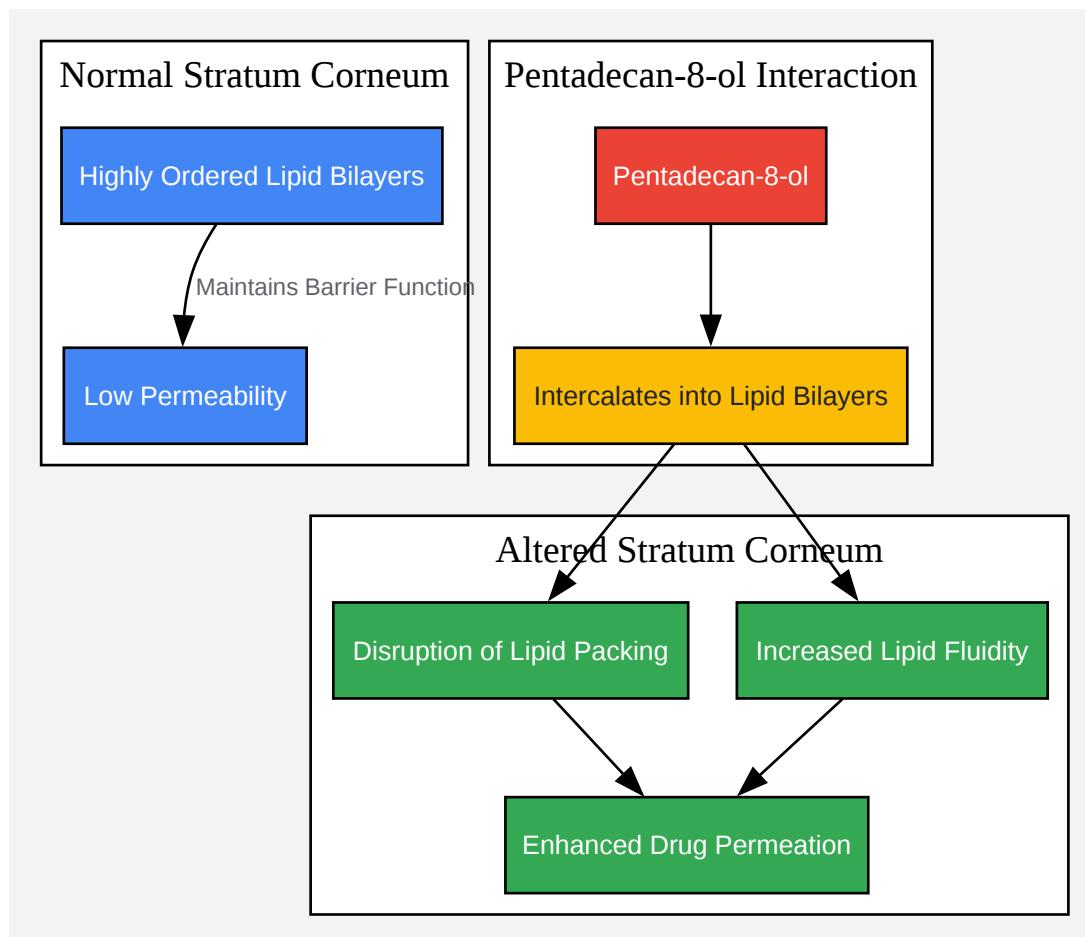
The primary mechanism by which fatty alcohols like **Pentadecan-8-ol** are thought to enhance skin penetration is by disrupting the intercellular lipid matrix of the stratum corneum.[1][2] This can occur through several synergistic actions:

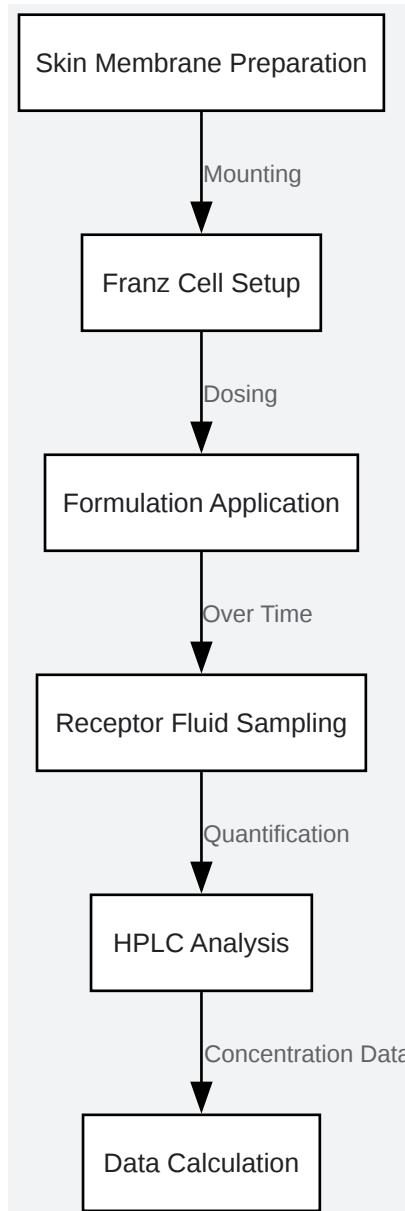
- Lipid Fluidization: Insertion of the long alkyl chains of **Pentadecan-8-ol** into the lipid bilayers of the stratum corneum increases the fluidity of these lipids.
- Disruption of Lamellar Structure: The presence of the enhancer molecules disrupts the highly ordered lamellar structure of the ceramides, cholesterol, and fatty acids in the stratum

corneum.

- Creation of Diffusion Pathways: This disruption creates less tortuous pathways for the API to diffuse through the skin barrier.

The following diagram illustrates the proposed mechanism of action.





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References

- 1. Fatty Alcohols, Fatty Acids, and Fatty Acid Esters as Penetration Enhancers | Semantic Scholar [semanticscholar.org]
- 2. researchgate.net [researchgate.net]
- 3. Skin permeation enhancement effect and skin irritation of saturated fatty alcohols - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. rcastoragev2.blob.core.windows.net [rcastoragev2.blob.core.windows.net]
- 5. Lipid-Based Nanoformulations for Drug Delivery: An Ongoing Perspective - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Pentadecan-8-ol | C15H32O | CID 74245 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Pentadecane | C15H32 | CID 12391 - PubChem [pubchem.ncbi.nlm.nih.gov]
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